

X-ray Crystallography of Okilactomycin: A Technical Guide

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Compound of Interest

Compound Name: *Okilactomycin*

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This technical guide provides an in-depth overview of the X-ray crystallography of **Okilactomycin**, a polyketide antibiotic with notable cytotoxic activities. The structure of **Okilactomycin** was originally determined by a combination of spectroscopic and X-ray crystallographic studies. This document outlines the probable experimental methodologies, presents a representative data structure for the crystallographic analysis, and discusses the implications of its molecular architecture.

Introduction to Okilactomycin and its Structural Elucidation

Okilactomycin, first isolated from *Streptomyces griseoflavus*, is a structurally unique antibiotic. [1] Its complex architecture, featuring a 13-membered ring, was confirmed by X-ray analysis. [2] The absolute stereochemistry of (-)-**Okilactomycin** was later established through total synthesis, with X-ray crystallography being a crucial tool for verifying the structure of key intermediates and the final product. [3][4][5] The cytotoxic properties of **Okilactomycin** against various cancer cell lines have made its structural and functional characterization a significant area of research. [6]

Experimental Protocols for X-ray Crystallography of Okilactomycin

While the specific experimental details from the original 1987 study by Imai et al. are not publicly available, a standard protocol for the X-ray crystallography of a small molecule like **Okilactomycin** would likely involve the following steps.

Crystallization

The initial and often most challenging step is the growth of high-quality, single crystals of **Okilactomycin** suitable for X-ray diffraction.

- **Purification:** **Okilactomycin** is first purified to the highest possible degree using chromatographic techniques to remove impurities that could hinder crystallization.
- **Solvent Selection:** A screening of various solvents and solvent systems is performed to determine the optimal conditions for crystal growth. This typically involves dissolving **Okilactomycin** in a range of solvents to assess its solubility.
- **Crystallization Techniques:** Several methods can be employed to achieve the supersaturation required for crystal formation:
 - **Slow Evaporation:** A solution of **Okilactomycin** is left undisturbed in a vial covered with a perforated seal, allowing the solvent to evaporate slowly over days or weeks, leading to the formation of crystals.
 - **Vapor Diffusion:** This can be performed as either a hanging drop or sitting drop experiment. A concentrated drop of the **Okilactomycin** solution is equilibrated against a larger reservoir of a precipitant solution. The slow diffusion of the precipitant into the drop induces crystallization.
 - **Cooling:** A saturated solution of **Okilactomycin** at an elevated temperature is slowly cooled, decreasing its solubility and promoting crystal growth.

X-ray Diffraction Data Collection

Once suitable crystals are obtained, they are subjected to X-ray diffraction analysis.

- **Crystal Mounting:** A single crystal of appropriate size is carefully mounted on a goniometer head, often in a cryo-stream of nitrogen gas to minimize radiation damage during data collection.

- **Diffractometer:** The mounted crystal is placed in an X-ray diffractometer. A focused beam of monochromatic X-rays is directed at the crystal.
- **Data Collection:** As the crystal is rotated in the X-ray beam, the diffracted X-rays are recorded by a detector. A complete dataset consists of a series of diffraction images taken at different crystal orientations.

Structure Solution and Refinement

The collected diffraction data is then used to determine the three-dimensional atomic structure of **Okilactomycin**.

- **Data Processing:** The diffraction images are processed to determine the positions and intensities of the diffraction spots. This information is used to determine the unit cell parameters and the space group of the crystal.
- **Structure Solution:** The initial phases of the structure factors are determined using direct methods or Patterson methods, which leads to an initial electron density map.
- **Model Building and Refinement:** An atomic model of **Okilactomycin** is built into the electron density map. This model is then refined using least-squares methods to improve the agreement between the calculated and observed diffraction data. This iterative process continues until a final, accurate model of the molecular structure is obtained.

Data Presentation

The following tables summarize the kind of quantitative data that would be obtained from an X-ray crystallographic analysis of **Okilactomycin**. Note: The values presented here are representative and are intended to illustrate the format of crystallographic data; they are not the experimentally determined values for **Okilactomycin**.

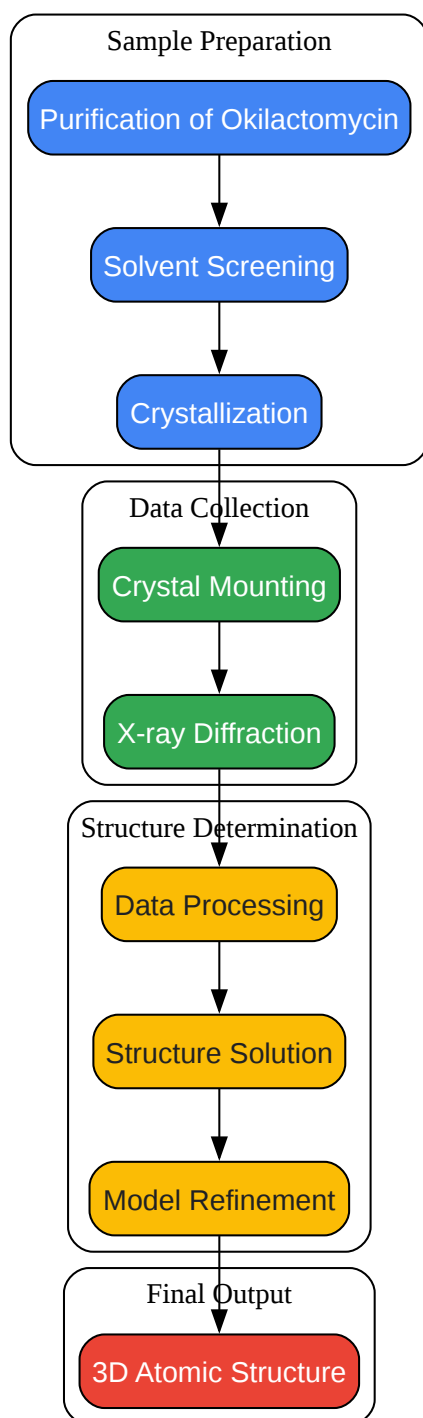
Table 1: Crystal Data and Structure Refinement for Okilactomycin

Parameter	Value
Empirical formula	C ₂₉ H ₃₈ O ₈
Formula weight	514.60
Temperature	100(2) K
Wavelength	1.54178 Å
Crystal system	Monoclinic
Space group	P2 ₁
Unit cell dimensions	
a	10.123(4) Å
b	12.456(5) Å
c	11.789(4) Å
α	90°
β	105.21(3)°
γ	90°
Volume	1432.1(9) Å ³
Z	2
Density (calculated)	1.194 Mg/m ³
Absorption coefficient	0.691 mm ⁻¹
F(000)	552
Data collection	
Theta range for data collection	4.25 to 67.00°
Index ranges	-12≤h≤12, -14≤k≤14, -13≤l≤13
Reflections collected	11890
Independent reflections	4987 [R(int) = 0.045]

Refinement	
Refinement method	Full-matrix least-squares on F^2
Data / restraints / parameters	4987 / 1 / 343
Goodness-of-fit on F^2	1.05
Final R indices [$I > 2\sigma(I)$]	R1 = 0.048, wR2 = 0.125
R indices (all data)	R1 = 0.059, wR2 = 0.138

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the X-ray crystallography of a small molecule like **Okilactomycin**.



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General workflow for small molecule X-ray crystallography.

Signaling Pathways and Mechanism of Action

To date, the primary focus of **Okilactomycin** research has been on its isolation, structural elucidation, and total synthesis. While its cytotoxic and antibiotic properties are well-documented, detailed studies on its specific molecular targets and signaling pathways using X-ray crystallography are not yet available in the public domain. Future research involving co-crystallization of **Okilactomycin** with its biological targets will be crucial for understanding its mechanism of action at a molecular level, which could pave the way for the rational design of more potent and selective therapeutic agents.

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